

chemical stability and storage conditions for 3-Cyanobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Cyanobenzaldehyde

Cat. No.: B1676564

[Get Quote](#)

An In-depth Technical Guide on the Chemical Stability and Storage of **3-Cyanobenzaldehyde**

For professionals in research, chemical synthesis, and drug development, a thorough understanding of the stability and proper storage of reagents is paramount to ensure experimental reproducibility, product purity, and safety. **3-Cyanobenzaldehyde** (CAS No. 24964-64-5), a versatile intermediate in the synthesis of pharmaceuticals and other complex molecules, possesses functional groups—aldehyde and nitrile—that dictate its reactivity and stability profile.^{[1][2][3]} This guide provides a comprehensive overview of its chemical stability, recommended storage conditions, and methodologies for its assessment.

Chemical and Physical Properties

3-Cyanobenzaldehyde is a white to light yellow crystalline solid.^{[2][3][4]} Its key physical and chemical properties are summarized below, providing a foundational understanding of its nature.

Property	Value	Reference(s)
CAS Number	24964-64-5	[1][2][5]
Molecular Formula	C ₈ H ₅ NO	[2][5][6]
Molecular Weight	131.13 g/mol	[2][5][6]
Appearance	White to off-white/light yellow crystalline powder or chunks	[2][3][4]
Melting Point	75 - 82 °C	[2][3][7]
Boiling Point	210 °C (lit.)	[4][7]
Solubility	Insoluble in water	[3][4]
Synonyms	m-Cyanobenzaldehyde, 3-Formylbenzonitrile	[1][2][4]

Chemical Stability and Reactivity Profile

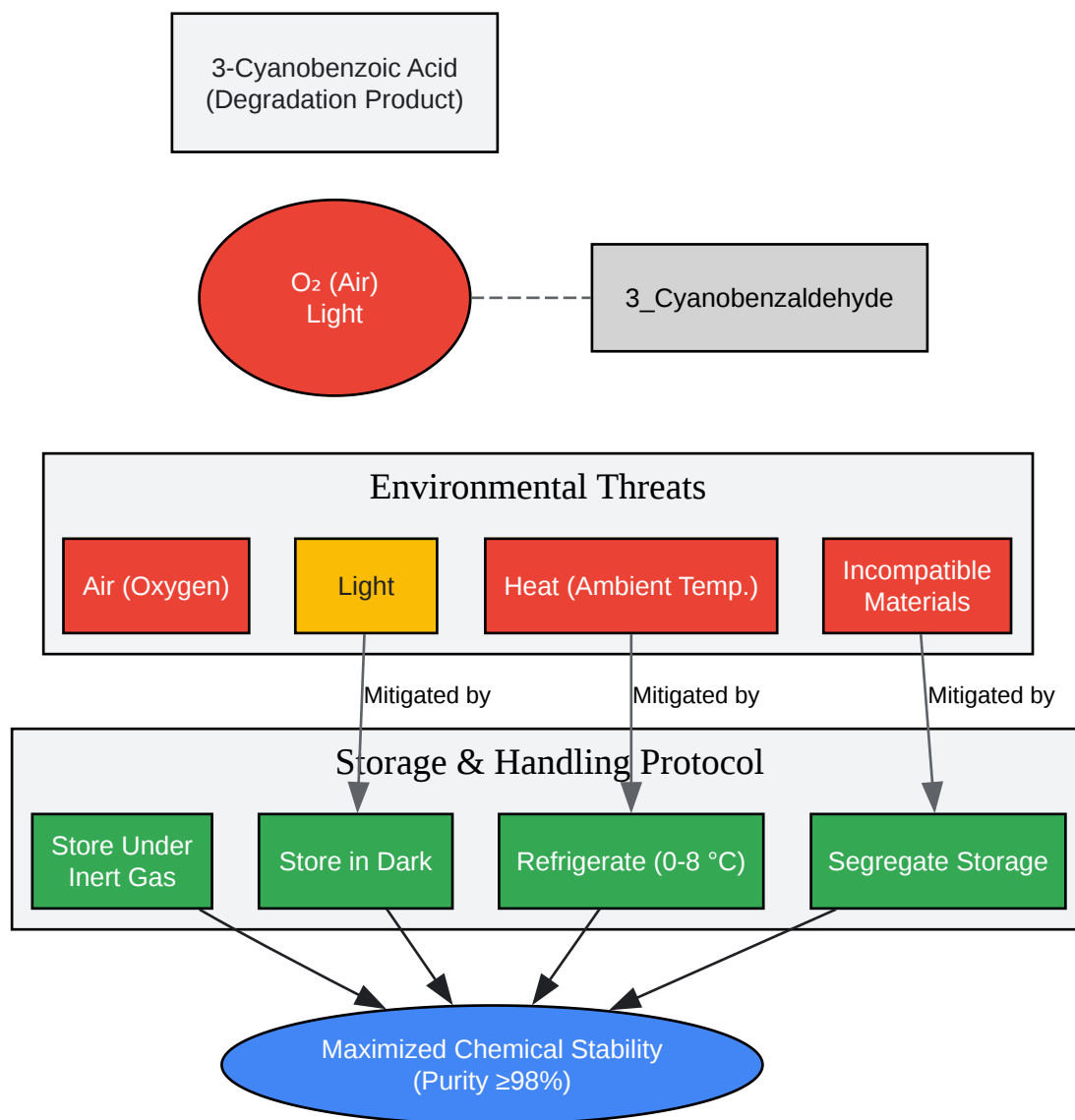
While **3-Cyanobenzaldehyde** is considered chemically stable under standard ambient and recommended storage conditions, its reactivity is primarily governed by the aldehyde functional group.[7][8] This group is susceptible to oxidation and nucleophilic attack, making the compound sensitive to specific environmental factors.

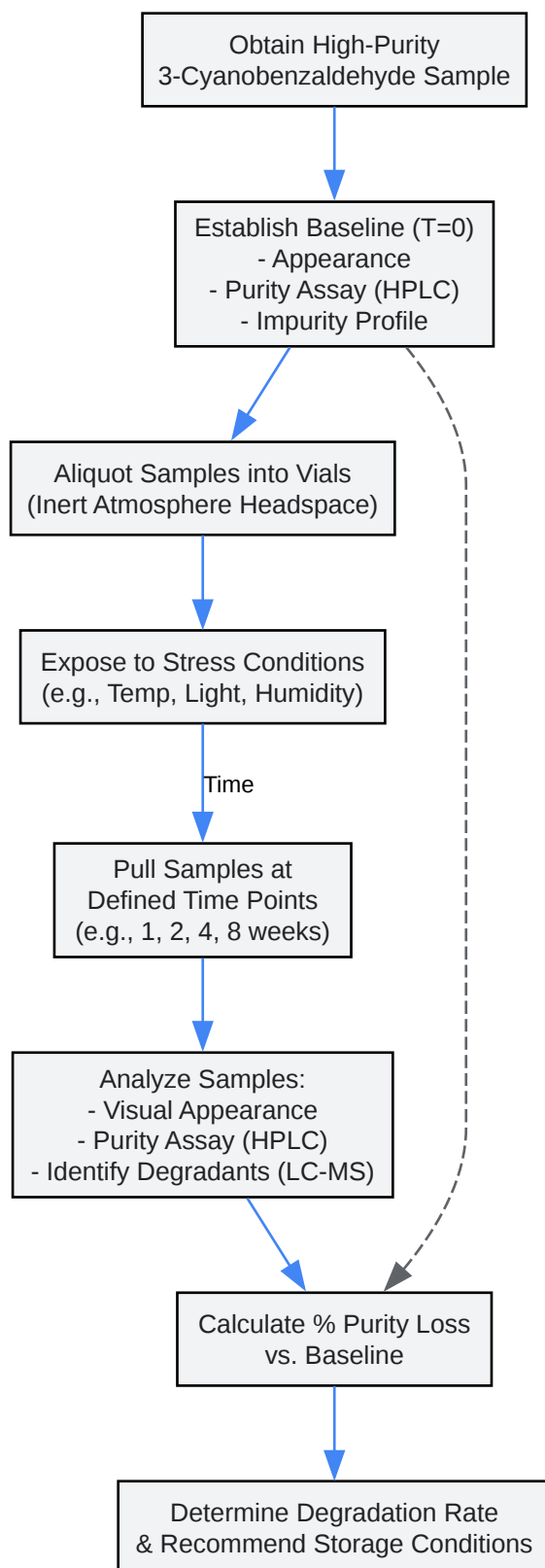
Key Stability Concerns:

- Air Sensitivity:** The aldehyde group can be readily oxidized by atmospheric oxygen, which may lead to the formation of the corresponding carboxylic acid (3-cyanobenzoic acid).[3][8] This is a common degradation pathway for many aldehydes.[9][10]
- Light Sensitivity:** Exposure to light, particularly UV radiation, can provide the energy to initiate degradation reactions.[8][11] It is crucial to protect the compound from direct sunlight.[8][12]
- Incompatibilities:** **3-Cyanobenzaldehyde** should not be stored with strong oxidizing agents, strong reducing agents, strong acids, or strong bases (alkalis), as these can trigger vigorous or violent reactions.[8][11]

Hazardous Decomposition: Under fire conditions, thermal decomposition can lead to the release of hazardous products, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen cyanide.[7][8]

The primary degradation pathway of concern under typical laboratory conditions is the oxidation of the aldehyde to a carboxylic acid.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 4. 3-Cyanobenzaldehyde | 24964-64-5 [chemicalbook.com]
- 5. chemscene.com [chemscene.com]
- 6. 3-Cyanobenzaldehyde [webbook.nist.gov]
- 7. chemicalbook.com [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. pubs.acs.org [pubs.acs.org]
- 11. fishersci.com [fishersci.com]
- 12. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [chemical stability and storage conditions for 3-Cyanobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676564#chemical-stability-and-storage-conditions-for-3-cyanobenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com